

# 2-Fluoro-4-isopropoxyaniline hydrochloride physical properties

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## Compound of Interest

**Compound Name:** 2-Fluoro-4-isopropoxyaniline hydrochloride

**Cat. No.:** B1437269

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An In-depth Technical Guide to the Physical Properties of **2-Fluoro-4-isopropoxyaniline Hydrochloride**

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## Abstract

This technical guide provides a comprehensive overview of the essential physical properties of **2-Fluoro-4-isopropoxyaniline hydrochloride** (CAS No. 2235651-78-9). Intended for researchers, medicinal chemists, and professionals in drug development, this document details the experimental methodologies for determining these properties, emphasizing the scientific rationale behind each protocol. The guide includes tabulated data, step-by-step procedures, and visual workflows to ensure both clarity and practical applicability in a laboratory setting. All data and protocols are supported by authoritative references to ensure scientific integrity.

## Introduction and Molecular Profile

**2-Fluoro-4-isopropoxyaniline hydrochloride** is a substituted aniline derivative. Such compounds are pivotal building blocks in medicinal chemistry and materials science, often serving as precursors for the synthesis of complex molecular scaffolds. The presence of a fluorine atom and an isopropoxy group on the aniline ring significantly influences its electronic properties, lipophilicity, and metabolic stability, making it an attractive starting material for drug

discovery programs. This guide focuses exclusively on the physical characterization of its hydrochloride salt form, which is often preferred for its improved stability and handling properties compared to the free base.

Molecular Structure:

Caption: Chemical structure of **2-Fluoro-4-isopropoxyaniline hydrochloride**.

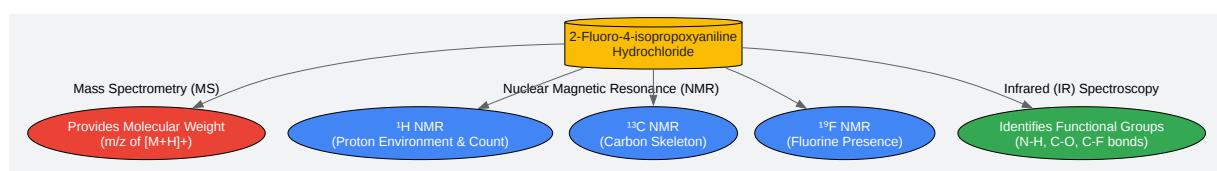
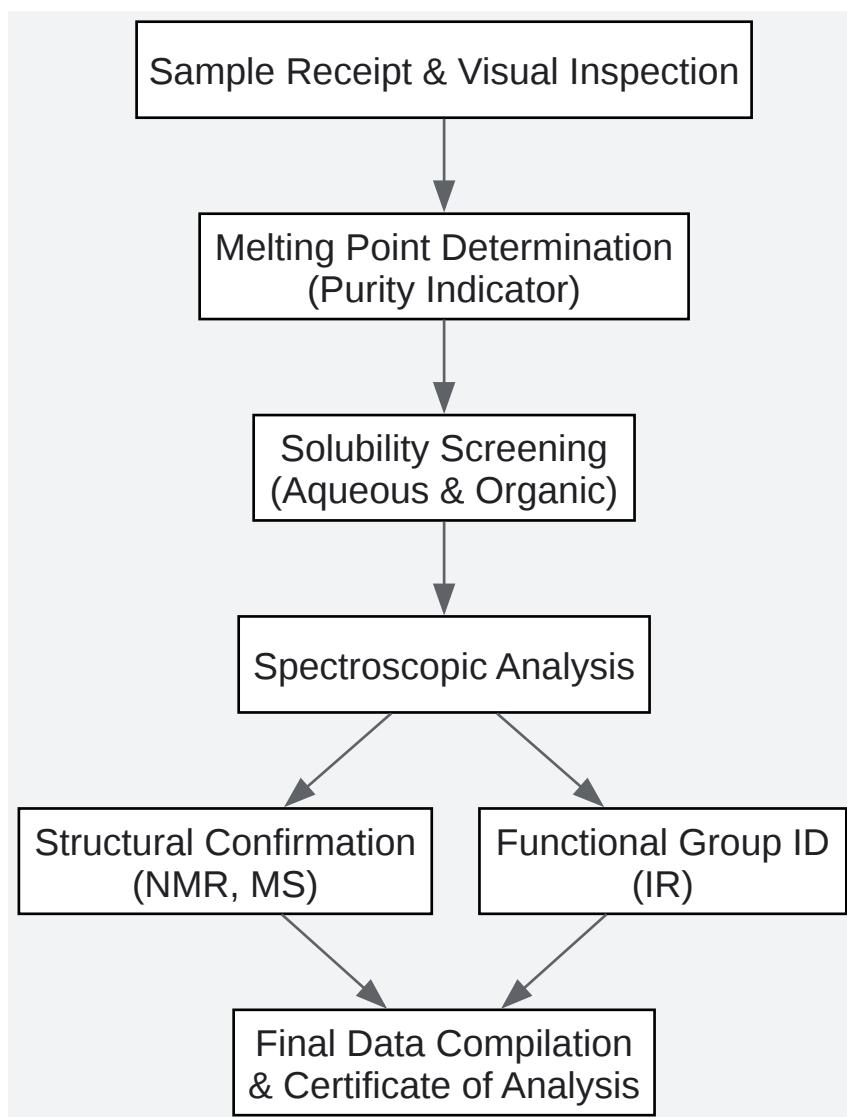
## Summary of Physical Properties

The following table provides a consolidated overview of the key physical and chemical properties of **2-Fluoro-4-isopropoxyaniline hydrochloride**.

Property	Value	Source
IUPAC Name	2-Fluoro-4-isopropoxyaniline hydrochloride	N/A
CAS Number	2235651-78-9	
Molecular Formula	C <sub>9</sub> H <sub>13</sub> ClFNO <sup>+</sup>	
Molecular Weight	169.21 g/mol (Free Base)	
Appearance	Off-white to light yellow crystalline solid	
Purity	>97% (Typical)	

## Experimental Protocols for Physical Characterization

A systematic approach is crucial for the accurate characterization of any chemical compound. The following workflow outlines the logical sequence of experiments for determining the physical properties of a new batch of **2-Fluoro-4-isopropoxyaniline hydrochloride**.

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